

# Technical Guide: Solubility & Handling of 1-Butyrylimidazole

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## Compound of Interest

Compound Name: 1-Butyrylimidazole

CAS No.: 4122-54-7

Cat. No.: B1585135

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CAS: 4122-54-7 | Molecular Formula:

| MW: 138.17 g/mol [1][2]

## Executive Summary

**1-Butyrylimidazole** (N-butyrylimidazole) acts as a specialized acyl transfer reagent in organic synthesis, often utilized when the reactivity of butyryl chloride is too aggressive or when acid-sensitive substrates require neutral byproducts (imidazole).[2]

The critical operational constraint for this compound is not its saturation limit, but its hydrolytic instability. While **1-Butyrylimidazole** is technically miscible with a wide range of organic solvents, its utility is confined to anhydrous, aprotic systems. This guide delineates the solubility profile based on functional stability, ensuring that researchers select solvents that maintain the reagent's integrity during storage and reaction.

## Physiochemical Profile & Solubility Mechanism[1][2] [3][4]

Unlike simple salts where solubility is defined by lattice energy vs. solvation energy, **1-Butyrylimidazole** is a low-melting organic intermediate (Density

1.09 g/mL).[2] Its solubility is governed by dipole-dipole interactions and -stacking potential.[2]

- **Polarity:** The imidazole ring provides significant polarity, while the butyryl chain adds lipophilic character. This duality allows it to dissolve in both moderately polar solvents (DCM, THF) and aromatic non-polar solvents (Toluene).
- **Solvation Mechanism:** In chlorinated solvents like Dichloromethane (DCM), the solvent molecules effectively solvate the polarized carbonyl and imidazole ring without participating in nucleophilic attack, making DCM the "Gold Standard" vector for this reagent.

## Physicochemical Data Table

Property	Value	Operational Implication
Physical State	Liquid / Low-melting Solid	Can be pipetted if liquid, but often handled as a solid melt. [1][2]
Density	1.086 g/mL (25°C)	Dense organic layer; sinks in water (during biphasic quench).[1][2]
LogP	~1.32	Moderate lipophilicity; extractable into organic phase. [1][2]
Reactivity	High (Acyl Donor)	Moisture Sensitive. Hydrolyzes to Butyric acid + Imidazole.[1][2]

## Solvent Compatibility Matrix

The following matrix categorizes solvents based on Chemical Compatibility rather than just solubility.

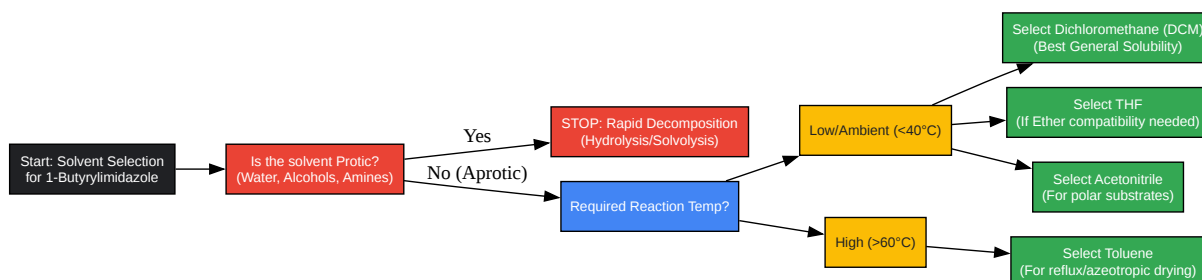
Solvent Class	Representative Solvents	Compatibility	Technical Notes
Chlorinated	Dichloromethane (DCM), Chloroform	Excellent	Primary choice. High solubility, inert, easy removal.[1][2]
Ethers	THF, 1,4-Dioxane, Diethyl Ether	Good	Must be anhydrous (distilled over Na/Benzophenone or dried).[1]
Polar Aprotic	Acetonitrile (MeCN), DMF, DMSO	Good	Useful for polar substrates.[1] Warning: DMF/DMSO are hard to remove.[2]
Aromatic	Toluene, Benzene	Moderate	Good for high-temp reactions.[1][2] Solubility is lower than in DCM.[2]
Alkanes	Hexanes, Pentane	Poor	Low solubility.[1][2] Often used to precipitate the compound.[2]
Protic	Water, Methanol, Ethanol	PROHIBITED	Rapid Decomposition. Reacts to form esters (alcoholysis) or acids (hydrolysis).[1]

## Mechanistic Reactivity & Stability

Understanding the degradation pathway is essential for solvent choice.[2] In the presence of protic solvents (Nucleophile H-Nu), **1-Butyrylimidazole** undergoes nucleophilic acyl substitution.[2]

## Diagram 1: Solvent Selection & Reactivity Logic

This decision tree guides the researcher through selecting the correct solvent system based on the intended application.



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Figure 1: Decision logic for solvent selection.[2] Red pathways indicate chemical incompatibility.[1][2]

## Experimental Protocol: Preparation of Anhydrous Stock Solution

Objective: Prepare a 1.0 M solution of **1-Butyrylimidazole** in DCM for immediate use in acylation reactions.

### Reagents & Equipment[1][2][5]

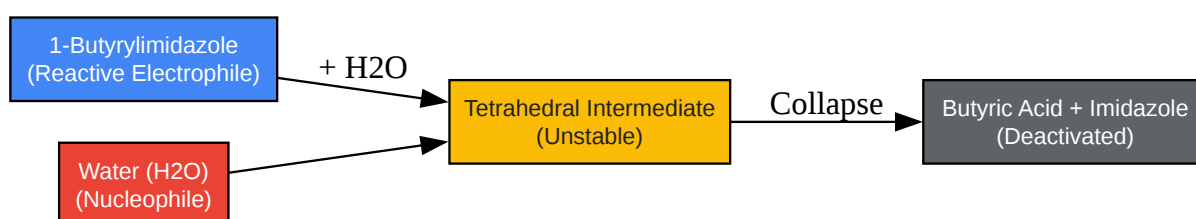
- **1-Butyrylimidazole** (Pure, >98%)
- Dichloromethane (Anhydrous, <50 ppm )
- Argon or Nitrogen balloon/line
- Oven-dried volumetric flask (25 mL) with septum

## Step-by-Step Methodology

- Inert Environment: Purge the volumetric flask with Argon for 5 minutes.
- Weighing: Rapidly weigh 3.45 g (25 mmol) of **1-Butyrylimidazole**.
  - Note: If the compound is liquid, use a gas-tight syringe based on density (approx 3.18 mL), but weighing by mass is more precise for stoichiometry.
- Solvation: Add approx. 15 mL of anhydrous DCM to the flask. Swirl gently. The compound should dissolve instantly (exothermic solvation is negligible).[2]
- Volume Adjustment: Dilute to the mark with DCM.
- Storage: Seal with Parafilm/Septum. Store at 4°C. Use within 24 hours.
  - Self-Validating Check: If the solution turns cloudy or precipitates a white solid, moisture has entered, causing hydrolysis (formation of imidazole crystals or butyric acid haze). Discard.

## Diagram 2: Hydrolysis Degradation Pathway

Visualizing why moisture exclusion is critical.[2]



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Figure 2: The hydrolysis pathway.[2] The presence of water irreversibly degrades the reagent into non-reactive byproducts.

## Troubleshooting & FAQs

Q: Can I use DMF as a solvent? A: Yes, **1-Butyrylimidazole** is highly soluble in DMF.[2] However, DMF is hygroscopic.[2] You must use "Dry" or "Anhydrous" grade DMF (stored over molecular sieves).[2] Wet DMF will consume your reagent before the reaction starts.[2]

Q: My solution turned cloudy after 2 hours. Why? A: This indicates moisture ingress.[2] The cloudiness is likely protonated imidazole (imidazolium butyrate salt) forming due to hydrolysis.[2] Ensure all glassware is oven-dried and solvents are anhydrous.[2]

Q: How do I remove the solvent after reaction? A:

- DCM/THF: Rotary evaporation at 40°C (mild vacuum).
- Toluene: Rotary evaporation requires higher bath temp (50-60°C).[2]
- DMF: Requires high vacuum or aqueous workup (risk of hydrolysis during workup).[2]

## References

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